

# Physicochemical characteristics of 5-Nitro-1H-imidazole-4-carbaldehyde

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## Compound of Interest

Compound Name: 5-Nitro-1H-imidazole-4-carbaldehyde

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An In-depth Technical Guide to the Physicochemical Characteristics of **5-Nitro-1H-imidazole-4-carbaldehyde**

## Abstract

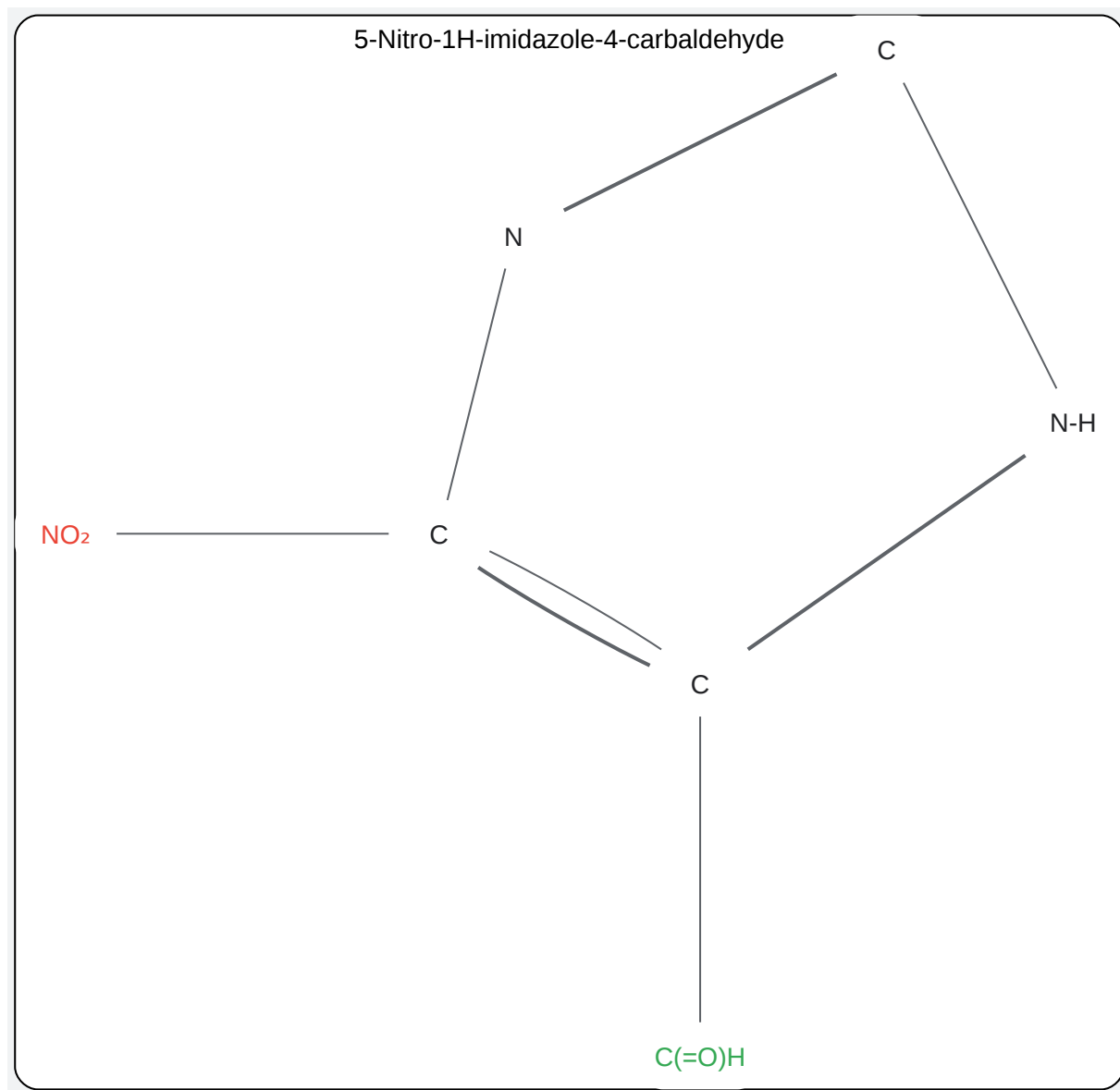
This technical guide provides a comprehensive analysis of the physicochemical characteristics, spectroscopic profile, and chemical reactivity of **5-Nitro-1H-imidazole-4-carbaldehyde**. As a key heterocyclic building block, this compound is of significant interest to researchers in medicinal chemistry and drug development. The inherent electronic properties conferred by the imidazole scaffold, substituted with a potent electron-withdrawing nitro group and a reactive carbaldehyde, create a molecule with unique and valuable reactivity. This document synthesizes data from authoritative chemical databases and peer-reviewed literature to serve as a foundational resource for scientists, offering insights into its molecular properties, analytical characterization, and synthetic utility.

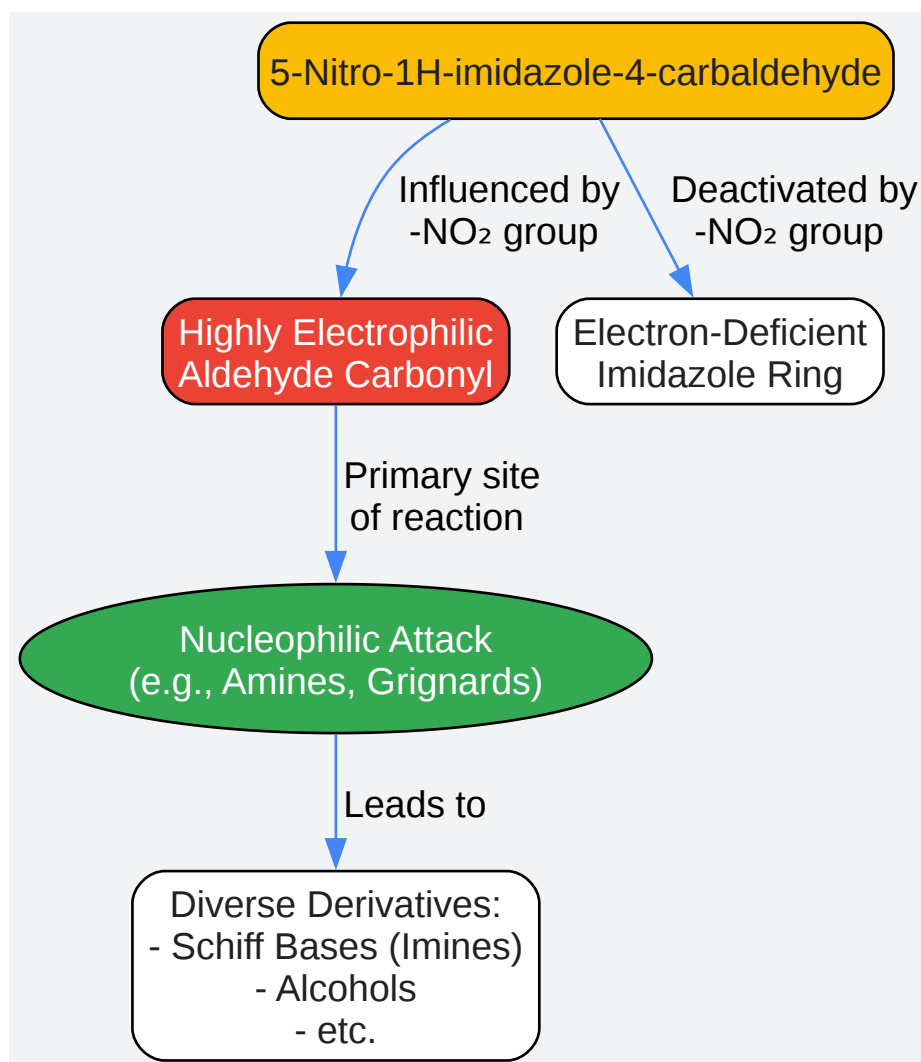
## Introduction: The Significance of the 5-Nitroimidazole Scaffold

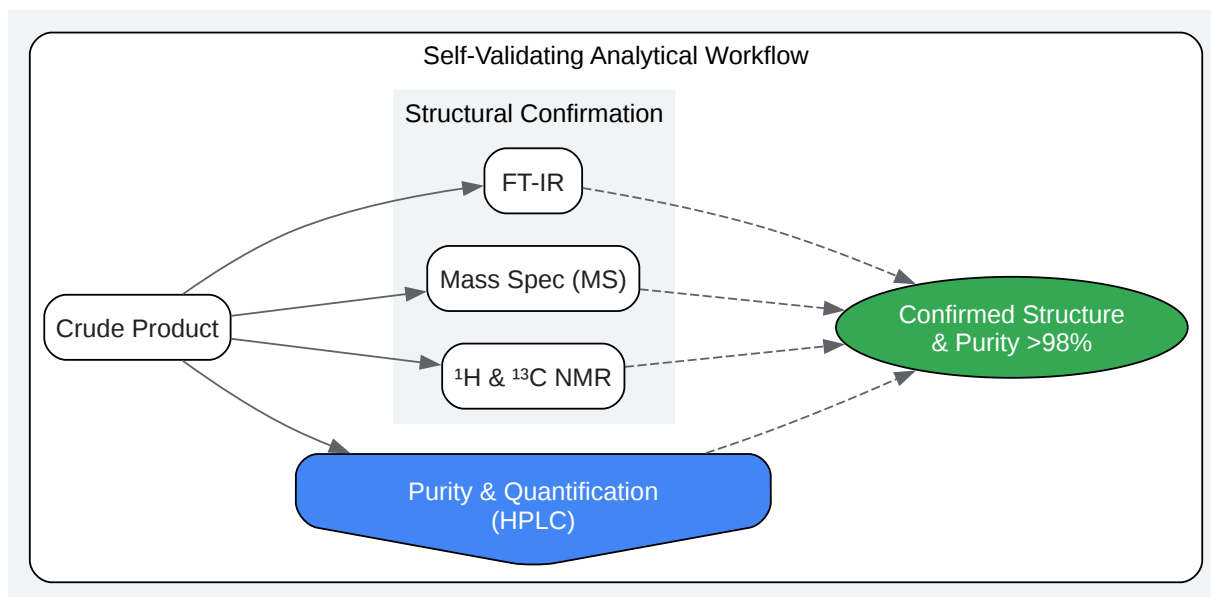
The imidazole ring is a cornerstone heterocycle in medicinal chemistry, forming the structural core of numerous essential biological molecules, including the amino acid histidine and purines.<sup>[1][2]</sup> Its unique amphoteric nature and aromaticity make it a privileged scaffold in drug design.<sup>[1]</sup> When functionalized with a nitro group, the resulting nitroimidazole moiety becomes

a critical pharmacophore, most notably in the development of antibiotics and antiprotozoal agents.[3][4] Compounds like metronidazole and ornidazole leverage the 5-nitroimidazole core to effectively treat infections caused by anaerobic bacteria and protozoa.[3][5]

**5-Nitro-1H-imidazole-4-carbaldehyde** ( $C_4H_3N_3O_3$ ) emerges as a particularly valuable synthetic intermediate. It combines the bio-relevant 5-nitroimidazole core with a highly reactive aldehyde functional group. This aldehyde serves as a versatile chemical handle for elaboration, allowing chemists to construct a diverse library of more complex molecules for therapeutic screening.[6][7] Understanding the fundamental physicochemical properties and reactivity of this specific carbaldehyde is therefore paramount for its effective utilization in designing next-generation therapeutics.[4][8]







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